

In-Depth Technical Guide: DL-Aspartic Acid-¹³C

Safety and Handling

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Compound of Interest

Compound Name: DL-Aspartic acid-¹³C

Cat. No.: B1612440

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This technical guide provides comprehensive safety and handling information for DL-Aspartic acid-¹³C, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and product information pages to ensure a thorough understanding of the material's properties and the necessary precautions for its use.

Chemical and Physical Properties

DL-Aspartic acid-¹³C is a stable isotope-labeled version of the non-essential amino acid DL-aspartic acid. The primary use of this compound is as a tracer or internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.^[1] Its physical and chemical properties are summarized below.

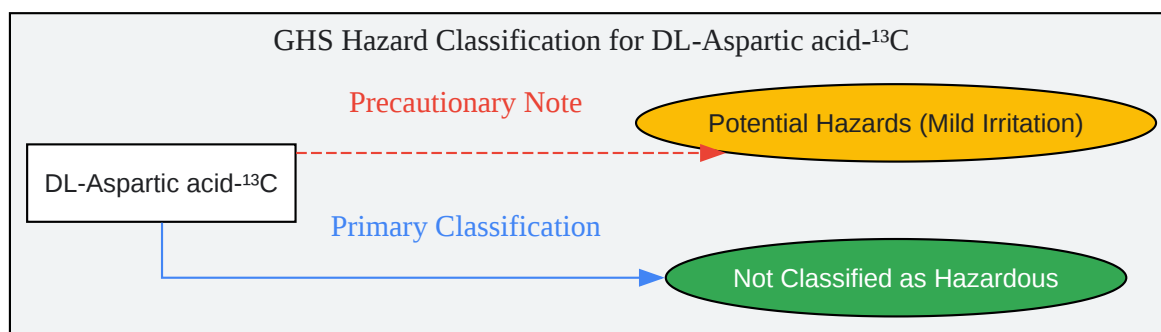
Property	Value	Source
Molecular Formula	C ₃ ¹³ CH ₇ NO ₄	[1][2]
Molecular Weight	134.10 g/mol	[1][2]
Appearance	White to off-white solid/powder/crystal	[1][3]
Melting Point	>300 °C (decomposes)	[4]
Solubility	Slight solubility in water.[5] Soluble in water.	[6]
Isotopic Purity	≥99 atom % ¹³ C	[4][7]
CAS Number	137168-39-9 (for ¹³ C at position 1)	[1][7][8]
	68315-35-5 (for ¹³ C at position 4)	[2]

Toxicological Information and GHS Classification

The toxicological properties of DL-Aspartic acid-¹³C have not been fully investigated.[6][9] However, based on available data, the substance is generally not classified as hazardous under the Globally Harmonized System (GHS).[10][11][12]

Hazard Classification	GHS Classification	Notes
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	[10]
Skin Corrosion/Irritation	Not Classified	[10][11][12]
Serious Eye Damage/Irritation	Not Classified	[10][11][12]
Respiratory or Skin Sensitization	Not Classified	[10]
Germ Cell Mutagenicity	Not Classified	[10]
Carcinogenicity	Not Classified	[10]
Reproductive Toxicity	Not Classified	[10]
Specific Target Organ Toxicity (Single Exposure)	Not Classified	[10]
Specific Target Organ Toxicity (Repeated Exposure)	Not Classified	[10]
Aspiration Hazard	Not Classified	[10]

While not formally classified, some sources indicate that DL-Aspartic acid-¹³C may cause mild irritation upon contact with eyes or skin, and may be harmful if inhaled or swallowed.[10]



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Figure 1: GHS Hazard Classification Overview.

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety in the laboratory.

Handling

- Ventilation: Use in a well-ventilated area to minimize dust and vapor concentrations.[\[10\]](#)
Local exhaust ventilation is recommended.[\[13\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[5\]](#)[\[6\]](#)
[\[14\]](#)
 - Hand Protection: Wear protective gloves.[\[10\]](#)[\[13\]](#)
 - Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[\[6\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)
 - Respiratory Protection: For conditions where dust or mist is present, use a NIOSH/OSHA-approved respirator.[\[13\]](#)
- Hygiene: Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[\[10\]](#)

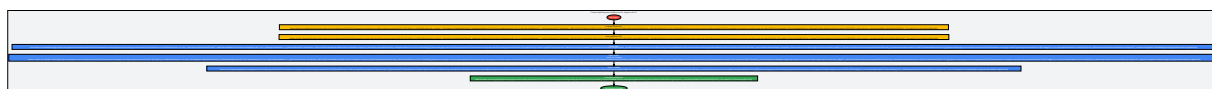
Storage

- Conditions: Store at room temperature in a dry, well-ventilated place.[\[10\]](#)[\[15\]](#)[\[16\]](#) Keep the container tightly closed.[\[10\]](#)[\[17\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[14\]](#)
- Light and Moisture: Store away from light and moisture.[\[10\]](#)[\[15\]](#)[\[16\]](#)

Accidental Release Measures and First Aid

In the event of a spill or exposure, follow these procedures.

Spill Response Workflow



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